

"2-Amino-3-methoxy-4-fluorobenzoic acid" molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-3-methoxy-4-fluorobenzoic acid

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Technical Guide: 2-Amino-3-methoxy-4-fluorobenzoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **2-Amino-3-methoxy-4-fluorobenzoic acid**, a key intermediate in pharmaceutical research and development.

Chemical and Physical Properties

2-Amino-3-methoxy-4-fluorobenzoic acid is a substituted aromatic carboxylic acid. The integration of an amino group, a methoxy group, and a fluorine atom onto the benzoic acid scaffold imparts unique chemical properties that are of significant interest in medicinal chemistry. These substitutions can influence the molecule's acidity, lipophilicity, and metabolic stability, making it a valuable building block for the synthesis of complex therapeutic agents.

Table 1: Physicochemical Properties of **2-Amino-3-methoxy-4-fluorobenzoic acid**

Property	Value
Molecular Formula	C ₈ H ₈ FNO ₃ [1]
Molecular Weight	185.15 g/mol [1]
CAS Number	126480-32-8[2]

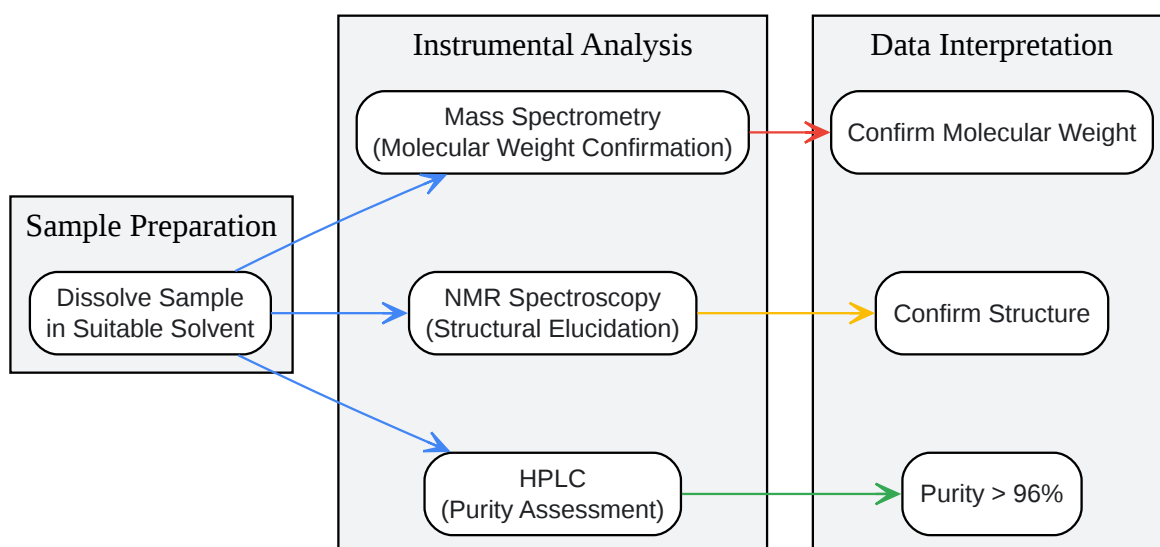
Experimental Protocols

The synthesis and analysis of **2-Amino-3-methoxy-4-fluorobenzoic acid** and related compounds are critical for ensuring the quality and purity of starting materials in drug discovery pipelines. Below are detailed methodologies for its synthesis and characterization.

2.1. Synthesis of Substituted Aminobenzoic Acids

While a specific synthetic route for **2-Amino-3-methoxy-4-fluorobenzoic acid** is not detailed in the provided search results, a general multi-step synthesis for a related compound, 2-Amino-4-Fluorobenzoic Acid, can be adapted. This process typically involves nitration, oxidation, and reduction steps.

A General Synthetic Workflow:



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References

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- 2. 2abiotech.net [2abiotech.net]
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